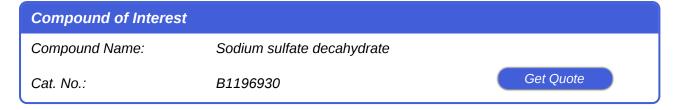


# Regulating Humidity in Sealed Environments Using Glauber's Salt: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

Maintaining a stable relative humidity (RH) is critical in numerous scientific applications, particularly in drug development for stability testing of active pharmaceutical ingredients (APIs) and formulated products. Saturated salt solutions offer a simple, cost-effective, and reliable method for achieving a constant RH within a sealed environment. Glauber's salt, the decahydrate form of sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>·10H<sub>2</sub>O), is a readily available and effective salt for this purpose. Its hygroscopic nature allows it to either release or absorb water vapor to maintain a specific equilibrium relative humidity (ERH) at a given temperature.[1]

This document provides detailed application notes and experimental protocols for utilizing saturated solutions of Glauber's salt to regulate humidity in sealed environments such as desiccators, stability chambers, and glove boxes.

## Principle of Humidity Regulation with Saturated Salt Solutions

A saturated salt solution in a sealed container creates a dynamic equilibrium between the water in the solution and the water vapor in the headspace. At a constant temperature, the vapor pressure of water above a saturated salt solution is constant. This is because the concentration



of the saturated solution is fixed as long as there is an excess of the solid salt present.[2] If the humidity in the sealed environment rises above the ERH of the solution, the solution will absorb moisture. Conversely, if the humidity drops below the ERH, the solution will release water vapor into the headspace, thus maintaining a constant relative humidity.[3]

The use of saturated solutions is advantageous because the concentration does not need to be precisely measured; the presence of excess solid salt ensures saturation.[2]

# Quantitative Data: Equilibrium Relative Humidity of Saturated Sodium Sulfate Solution

The equilibrium relative humidity (ERH) of a saturated sodium sulfate solution is dependent on the temperature of the system. The table below summarizes the ERH of a saturated Glauber's salt solution at various temperatures relevant for research and stability studies.

Temperature (°C)	Temperature (°F)	Equilibrium Relative Humidity (%RH)
20	68	91.1
25	77	89.8
30	86	88.6
40	104	86.4

Data compiled from Greenspan, L. (1977). Humidity Fixed Points of Binary Saturated Aqueous Solutions. Journal of Research of the National Bureau of Standards-A. Physics and Chemistry, 81A(1), 89–96.

Note on Phase Transition: Glauber's salt (**sodium sulfate decahydrate**, Na<sub>2</sub>SO<sub>4</sub>·10H<sub>2</sub>O) can undergo a phase transition to its anhydrous form, thenardite (Na<sub>2</sub>SO<sub>4</sub>), at temperatures above 32.4°C (90.3°F). This transition can influence the equilibrium relative humidity. Therefore, when working at temperatures near or above this point, it is crucial to ensure the system has reached equilibrium.

### **Experimental Protocols**



This section provides a detailed protocol for the preparation and use of a saturated Glauber's salt solution for humidity control in a sealed chamber, based on established methodologies such as ASTM E104.[3][4][5][6]

#### **Materials and Equipment**

- Glauber's Salt (**Sodium Sulfate Decahydrate**, Na<sub>2</sub>SO<sub>4</sub>·10H<sub>2</sub>O): Reagent grade or higher purity.
- Purified Water: Distilled or deionized water.
- Sealed Chamber: A glass desiccator, polycarbonate cabinet, or other airtight container. The container should be made of non-hygroscopic materials.
- Shallow Dish: A glass or ceramic dish to hold the salt slurry. The surface area of the dish should be maximized to facilitate efficient water vapor exchange.
- Spatula or Stirring Rod: For mixing the salt and water.
- Personal Protective Equipment (PPE): Safety glasses and gloves.

#### **Preparation of the Saturated Salt Slurry**

- Place a clean, shallow dish in the bottom of the sealed chamber.
- Add a sufficient amount of Glauber's salt to the dish to create a layer approximately 1-2 cm deep.
- Slowly add purified water to the salt while gently stirring with a spatula or stirring rod.
- Continue adding water until a thick, slushy mixture or "slurry" is formed. There should be a
  visible excess of undissolved solid salt. The presence of excess solid salt is crucial to ensure
  the solution remains saturated even if it absorbs moisture from the environment or the
  samples being tested.
- Avoid adding too much water, which would result in a fully dissolved, unsaturated solution.
   The final mixture should not be a clear liquid but rather a paste-like consistency.



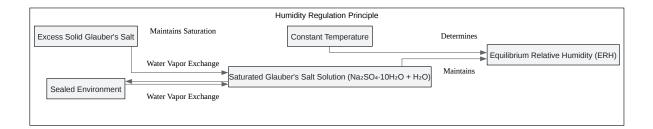
#### **Equilibration and Use**

- Place the samples to be conditioned on a perforated shelf or platform above the salt slurry
  within the sealed chamber. Ensure the samples do not come into direct contact with the salt
  solution.
- Seal the chamber tightly. For desiccators, ensure the lid is properly greased to maintain an airtight seal.
- Allow the chamber to equilibrate at the desired constant temperature. This can be achieved
  by placing the entire sealed chamber inside a temperature-controlled incubator or oven.
- Equilibration time will depend on the size of the chamber, the amount of material inside, and the temperature. It is recommended to allow at least 24 hours for the humidity to stabilize before considering the environment to be at the specified ERH. For critical applications, monitoring the humidity with a calibrated hygrometer is advised.
- Periodically inspect the salt slurry (e.g., weekly or bi-weekly). If the slurry appears dry, add a small amount of purified water. If there is an excess of liquid and no visible solid salt, add more Glauber's salt to maintain saturation.

#### **Visualizations**

The following diagrams illustrate the logical relationships and experimental workflow described in this document.

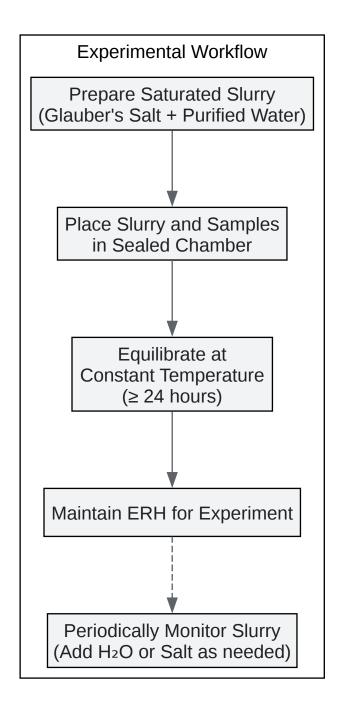




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Caption: Logical relationship of humidity regulation.





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Caption: Experimental workflow for humidity control.

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